

PCM19 CAS number and molecular weight

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Compound of Interest

Compound Name: PCM19

Cat. No.: B1577075

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Technical Overview of PCM19

For the attention of: Researchers, scientists, and drug development professionals.

This document provides a summary of the available technical information for the compound designated as **PCM19**. Initial investigation has identified **PCM19** as 2,2,3,3,3-Pentafluoropropanimidamide.

Core Compound Identification

A critical step in the characterization of any chemical entity is the establishment of its fundamental physicochemical properties. The Chemical Abstracts Service (CAS) number and molecular weight are foundational data points for regulatory, safety, and experimental purposes. The details for 2,2,3,3,3-Pentafluoropropanimidamide are presented below.

Parameter	Value	Reference
CAS Number	422-62-8	[1]
Molecular Weight	162.06 g/mol	[1]
Molecular Formula	C ₃ H ₃ F ₅ N ₂	[1]

Experimental Protocols and Biological Activity

A comprehensive search of publicly available scientific literature and chemical databases was conducted to identify experimental protocols, biological activity, and any associated signaling

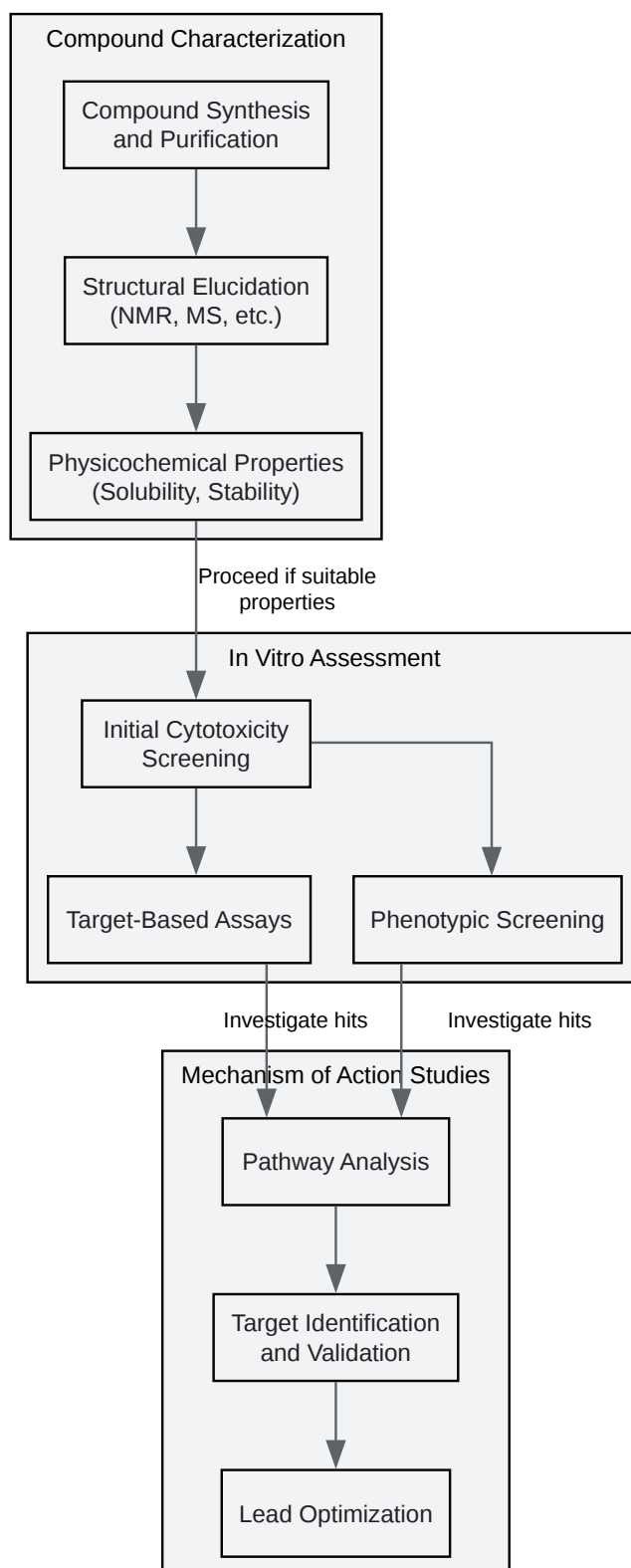
pathways for 2,2,3,3,3-Pentafluoropropanimidamide. This search included investigations into the synthesis, reactivity, and potential applications of this compound and structurally related fluorinated molecules.

At present, there is a notable absence of published data concerning the use of 2,2,3,3,3-Pentafluoropropanimidamide in biological research or drug development. Consequently, detailed experimental methodologies and established signaling pathways directly involving this compound could not be identified.

The inclusion of fluorine atoms in organic molecules is a common strategy in medicinal chemistry to enhance metabolic stability, binding affinity, and other pharmacokinetic properties. While the field of fluorinated organic compounds is an active area of research, specific studies detailing the biological effects of 2,2,3,3,3-Pentafluoropropanimidamide are not available in the public domain.

Logical Relationship Diagram

Due to the lack of specific experimental workflows or signaling pathways associated with **PCM19**, a generalized logical diagram for the initial assessment of a novel chemical compound in a research context is provided below. This illustrates a typical progression from basic characterization to more in-depth biological investigation.



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References

- 1. researchgate.net [researchgate.net]
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